

Personal protective equipment for handling cis-2-Pentene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-2-Pentene*

Cat. No.: B165939

[Get Quote](#)

Essential Safety and Handling Guide for cis-2-Pentene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **cis-2-Pentene** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

Hazard Overview

cis-2-Pentene is a highly flammable liquid and vapor that can cause skin and serious eye irritation.[1] It may also be fatal if swallowed and enters the airways.[1] It is crucial to handle this chemical with appropriate safety measures to mitigate these risks.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **cis-2-Pentene**:

- **Respiratory Protection:** In areas with insufficient ventilation, use a full-face respirator with appropriate multi-purpose combination respirator cartridges.[2] For emergencies or situations with high vapor concentration, a self-contained breathing apparatus (SCBA) is required.[1][3]
- **Eye and Face Protection:** Wear chemical safety goggles and a face shield to protect against splashes.[1][2]

- Hand Protection: Use impervious chemical-resistant gloves.[\[1\]](#) Gloves should be inspected before each use and disposed of properly after handling the chemical.[\[2\]](#)
- Body Protection: Wear flame-retardant and antistatic protective clothing.[\[2\]](#) An impervious chemical-resistant suit and protective boots may be necessary depending on the scale of the operation.[\[1\]](#)

Operational Plan: From Receipt to Disposal

This section outlines the step-by-step procedures for the safe handling and storage of **cis-2-Pentene**.

3.1. Receiving and Storage

- Inspection: Upon receipt, inspect the container for any signs of damage or leaks.
- Storage Location: Store **cis-2-Pentene** in a designated flammables storage area.[\[4\]](#)[\[5\]](#)
- Storage Conditions: The storage area must be cool, dry, and well-ventilated.[\[6\]](#)[\[7\]](#) Keep the container tightly closed.[\[6\]](#)
- Ignition Sources: Ensure the storage area is free from heat, sparks, open flames, and any other potential ignition sources.[\[1\]](#)[\[6\]](#)
- Incompatible Materials: Store **cis-2-Pentene** away from strong oxidizing agents.[\[5\]](#)

3.2. Handling and Experimental Use

- Ventilation: All handling procedures must be performed in a well-ventilated area, preferably within a chemical fume hood or a closed system with local exhaust ventilation.[\[1\]](#)[\[7\]](#)
- Grounding: Ground and bond all containers and receiving equipment to prevent the buildup of electrostatic charge.[\[6\]](#)
- Tools: Use only non-sparking, explosion-proof tools and equipment.[\[1\]](#)[\[7\]](#)
- Personal Hygiene: Wash hands and face thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke in the handling area.[\[8\]](#)

- **Spill Prevention:** Handle the chemical carefully to avoid spills. Have a spill response kit readily available.

Quantitative Data

The following table summarizes the key quantitative data for **cis-2-Pentene**:

Property	Value
Molecular Formula	C5H10
Molecular Weight	70.13 g/mol
Appearance	Colorless liquid[4][9]
Odor	Disagreeable, hydrocarbon-like[4][9]
Melting Point	-180 °C[1]
Boiling Point	37-38 °C
Flash Point	-18 °C (-0.4 °F) - closed cup[1]
Density	0.65 g/mL at 25 °C
Vapor Pressure	8.17 psi at 20 °C
Flammability Limits	Lower: 1.5%, Upper: 8.7%[1]
Solubility in Water	Insoluble[4]
Solubility in Solvents	Soluble in alcohol, benzene, and ether[4]

Disposal Plan

Proper disposal of **cis-2-Pentene** and contaminated materials is critical to ensure environmental safety and regulatory compliance.

5.1. Spill Cleanup

- **Immediate Action:** Eliminate all ignition sources from the area.[1]

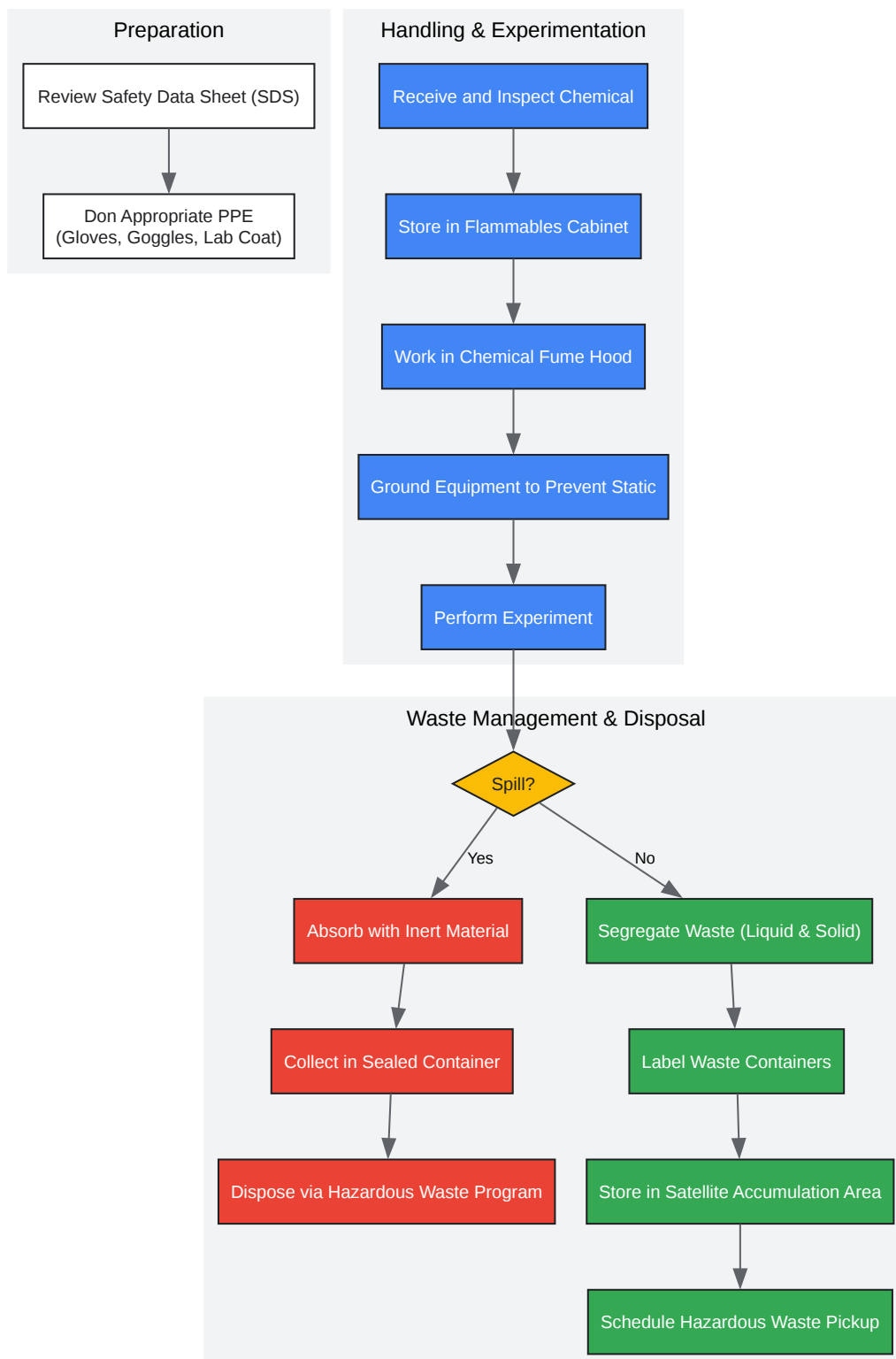
- Containment: For small spills, absorb the liquid with an inert material such as dry sand or earth.^[1] For larger spills, dike the area to prevent spreading.^[1]
- Collection: Collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and sealed container for disposal.^{[1][7]}
- Ventilation: Ensure the area is well-ventilated during and after the cleanup.
- Environmental Protection: Prevent the spilled material from entering drains, sewers, or waterways.^{[1][6]}

5.2. Waste Disposal

- Waste Containers: All **cis-2-Pentene** waste, including contaminated materials, must be collected in properly labeled, sealed containers.
- Regulations: Dispose of all chemical waste in accordance with local, state, and federal regulations.^[10]
- Disposal Method: The preferred methods of disposal are through a licensed chemical destruction facility or by controlled incineration.^[7] Do not dispose of **cis-2-Pentene** down the drain.^[7]
- Empty Containers: Empty containers may still contain explosive vapors and should be handled with care.^[10] They should be triple-rinsed or punctured before disposal to prevent reuse.^[7]

Experimental Workflow Diagram

Workflow for Handling cis-2-Pentene

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tcichemicals.com [tcichemicals.com]
- 2. dept.harpercollege.edu [dept.harpercollege.edu]
- 3. Gas detectors and respiratory protection equipments C₅H₁₀ (cis-2-pentene), CAS number 627-20-3 [en.gazfinder.com]
- 4. CIS-2-PENTENE | 627-20-3 [chemicalbook.com]
- 5. CIS-2-PENTENE CAS#: 627-20-3 [m.chemicalbook.com]
- 6. fr.cpachem.com [fr.cpachem.com]
- 7. echemi.com [echemi.com]
- 8. wileyco.com [wileyco.com]
- 9. cis-2-PENTENE | C₅H₁₀ | CID 5326160 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Personal protective equipment for handling cis-2-Pentene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165939#personal-protective-equipment-for-handling-cis-2-pentene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com